

ammonium bisulfate formation temperature SCR

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Compound Focus: Ammonium bisulfate

CAS No.: 7803-63-6

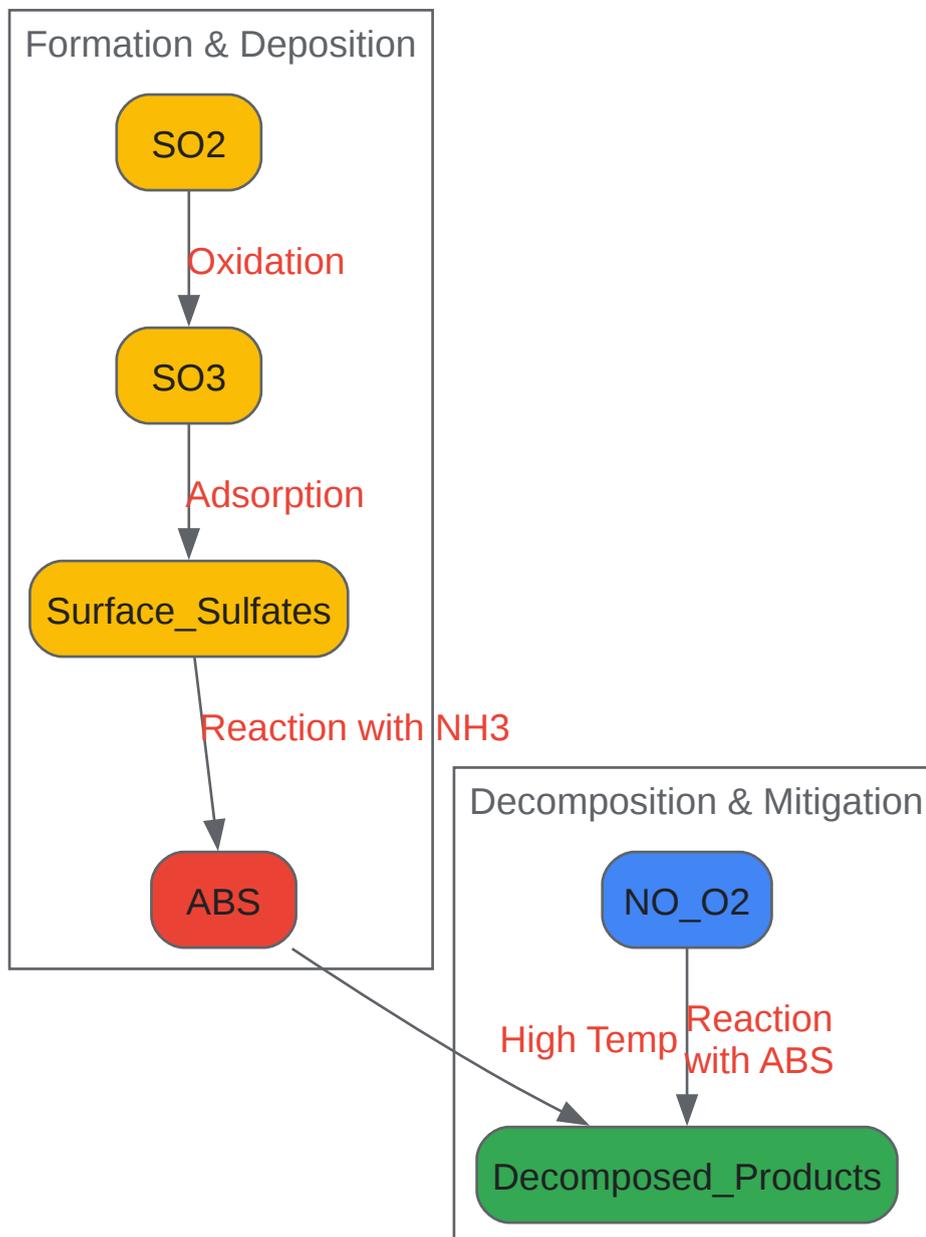
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Formation Mechanism and Catalytic Influence

ABS forms from the reaction of ammonia slip (unreacted NH_3) with sulfur oxides (SO_3) in the flue gas [1] [2]. The mechanism over a vanadium-based catalyst involves a multi-step process influenced by sulfates bound to the catalyst surface [3].

ABS Formation and Decomposition Pathways



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ABS pathways show formation from SO₂ and mitigation via temperature or NO+O₂ [3] [1] [2].

The presence of NO and O₂ can disrupt ABS stability. They react with ammonium species from ABS, effectively pulling NH₃ out of the equilibrium and accelerating its decomposition [3].

Consequences and Mitigation Strategies

ABS deposition poses significant operational challenges that require active mitigation.

- **Catalyst Deactivation:** ABS deposits physically block the catalyst's pores and cover active sites, reducing NOx conversion efficiency [3] [4].
- **Equipment Fouling and Corrosion:** ABS is viscous and sticky, leading to fouling and plugging of downstream equipment like air preheaters, which increases back-pressure and can cause corrosion [4] [2].

The table below outlines key parameters that influence ABS formation and corresponding mitigation approaches.

Factor	Influence on ABS Formation	Mitigation Strategy
Exhaust Temperature	Major risk at low loads/temperatures (<250°C) [5].	Use auxiliary burners to raise gas temperature; bypass SCR during very low-load operation [5].
Ammonia Slip	High NH ₃ concentration increases ABS formation [1].	Optimize urea/NH ₃ dosing controls; use ammonia slip sensors for real-time adjustment [5].
Fuel Sulfur Content	High sulfur fuels increase SO ₃ concentration [5].	Use ultra-low sulfur fuels in sensitive operating modes [5].
Catalyst Composition	Vanadia can stabilize ABS; MoO ₃ and specific TiO ₂ crystal planes enhance resistance [3] [6].	Develop optimized catalysts (e.g., V ₂ O ₅ -MoO ₃ /TiO ₂ on anatase TiO ₂) [6].

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